

# Application Note: Quantitative Determination of Iron (III) by Ammonium Thiocyanate Spectrophotometry

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## Compound of Interest

Compound Name: Ammonium rhodanide

Cat. No.: B8810867

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## Abstract

This application note details a standardized protocol for the quantitative determination of iron (III) ions in aqueous solutions using ammonium thiocyanate (also known as **ammonium rhodanide**). The method is based on the formation of an intensely colored iron (III)-thiocyanate complex, which is then quantified spectrophotometrically. This rapid and sensitive assay is widely applicable in various research and development settings, including pharmaceutical analysis and environmental testing.

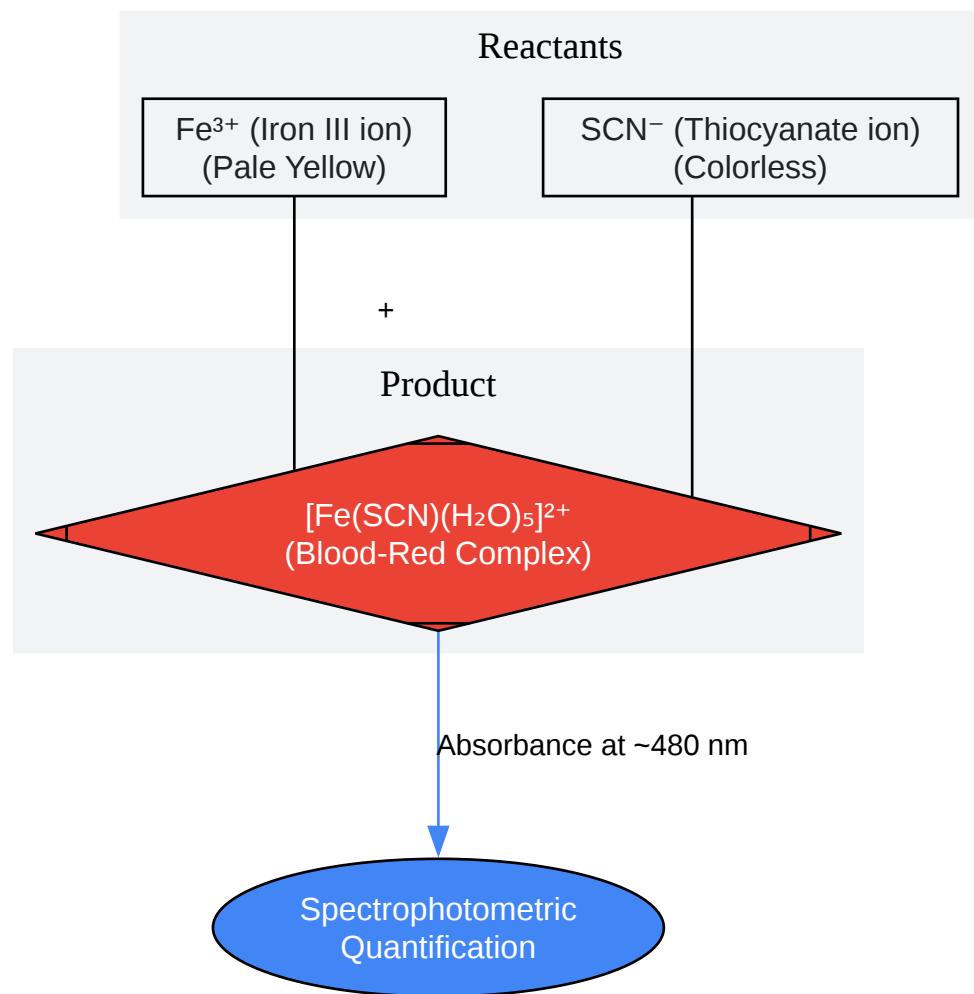
## 1. Principle

Iron (III) ions react with thiocyanate ions ( $\text{SCN}^-$ ) in an acidic medium to form a series of blood-red complex ions, primarily  $[\text{Fe}(\text{SCN})(\text{H}_2\text{O})_5]^{2+}$ .<sup>[1][2]</sup> The reaction is swift and reaches equilibrium quickly.<sup>[1]</sup>

Net Ionic Equation:  $\text{Fe}^{3+}(\text{aq}) + \text{SCN}^-(\text{aq}) \rightleftharpoons [\text{Fe}(\text{SCN})]^{2+}(\text{aq})$ <sup>[1][3]</sup>

The intensity of the resulting red color is directly proportional to the concentration of the iron (III) complex in the solution, which adheres to the Beer-Lambert Law within a specific concentration range.<sup>[4][5]</sup> The concentration of an unknown sample is determined by measuring its absorbance and comparing it to a calibration curve constructed from a series of

standard solutions of known iron (III) concentrations. The maximum absorbance of the complex is typically observed at a wavelength of approximately 480 nm.[2][6]



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Caption: Chemical reaction pathway for the formation of the iron(III)-thiocyanate complex.

## 2. Apparatus and Reagents

### 2.1 Apparatus

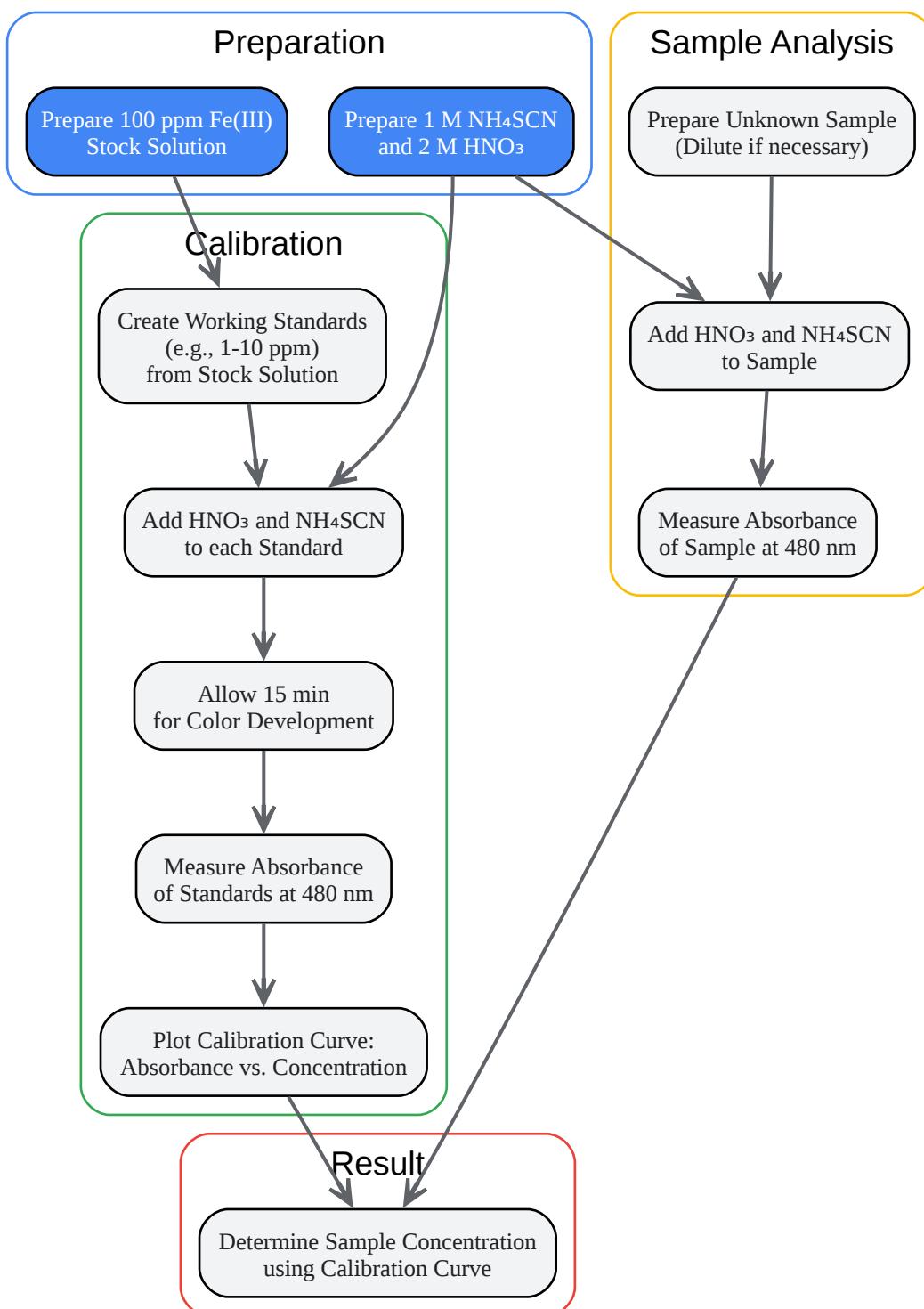
- Spectrophotometer (visible range)
- Matched cuvettes (1 cm path length)

- Volumetric flasks (50 mL, 100 mL, 1000 mL)
- Pipettes (volumetric and graduated)
- Beakers
- Burettes
- Analytical balance

## 2.2 Reagents

- Iron (III) Standard Stock Solution (100 ppm):
  - Accurately weigh 0.863 g of analytical grade ferric ammonium sulfate,  $\text{FeNH}_4(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$ .
  - Dissolve it in a beaker with approximately 50 mL of deionized water and 10 mL of concentrated nitric acid.<sup>[6]</sup> Nitric acid is added to prevent the hydrolysis of  $\text{Fe}^{3+}$  ions.<sup>[7]</sup>
  - Quantitatively transfer the solution to a 1000 mL volumetric flask.
  - Dilute to the mark with deionized water and mix thoroughly.
- Ammonium Thiocyanate Solution (1 M):
  - Dissolve 76.1 g of ammonium thiocyanate ( $\text{NH}_4\text{SCN}$ ) in deionized water and dilute to 1000 mL in a volumetric flask.<sup>[2][8]</sup>
- Nitric Acid (2 M):
  - Carefully add 125 mL of concentrated nitric acid (16 M) to approximately 500 mL of deionized water in a 1000 mL volumetric flask, then dilute to the mark.
- Deionized Water

## 3. Experimental Protocol

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- To cite this document: BenchChem. [Application Note: Quantitative Determination of Iron (III) by Ammonium Thiocyanate Spectrophotometry]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8810867#protocol-for-quantitative-determination-of-iron-iii-using-ammonium-rhodanide>]

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